

8-Amino-7-oxononanoic acid hydrochloride solubility and stability issues

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Compound of Interest

Compound Name: 8-Amino-7-oxononanoic acid
hydrochloride

Cat. No.: B10767153

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Technical Support Center: 8-Amino-7-oxononanoic Acid Hydrochloride

Welcome to the technical support center for **8-Amino-7-oxononanoic acid hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility, stability, and handling of this compound.

Frequently Asked Questions (FAQs)

Q1: What is **8-Amino-7-oxononanoic acid hydrochloride**?

A1: **8-Amino-7-oxononanoic acid hydrochloride** is the salt form of 8-amino-7-oxononanoic acid, a key intermediate in the biosynthesis of biotin (Vitamin B7).^{[1][2]} It is a crucial compound for studying the biotin synthesis pathway and for the development of novel antimicrobial agents targeting this pathway.

Q2: What are the known solvents for dissolving **8-Amino-7-oxononanoic acid hydrochloride**?

A2: Based on available data, the solubility of **8-Amino-7-oxononanoic acid hydrochloride** has been determined in several common laboratory solvents. The solubility information is summarized in the table below.

Solvent	Solubility Range
DMSO	1-10 mg/mL (Sparingly soluble)
Ethanol	0.1-1 mg/mL (Slightly soluble)
PBS (pH 7.2)	1-10 mg/mL (Sparingly soluble)

Q3: How should I store **8-Amino-7-oxononanoic acid hydrochloride**?

A3: For long-term storage, it is recommended to store **8-Amino-7-oxononanoic acid hydrochloride** at -20°C. For short-term storage, 2-8°C is acceptable.[3] The compound should be kept in a tightly sealed container in a dry and well-ventilated place to prevent moisture absorption.[3]

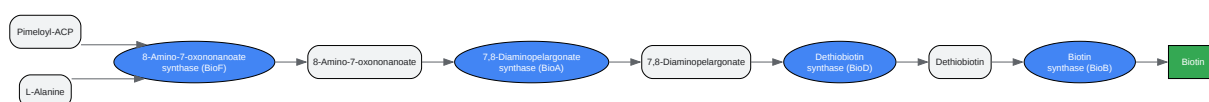
Q4: Is 8-Amino-7-oxononanoic acid optically active?

A4: 8-Amino-7-oxononanoic acid has a chiral center at the 8th carbon. The biologically active form is the (8S)-enantiomer, which is the precursor to biotin.[1] However, it is known to racemize, especially under certain pH conditions.

Q5: What is the significance of this compound in biological pathways?

A5: 8-Amino-7-oxononanoic acid is a critical intermediate in the biotin biosynthesis pathway. This pathway is essential for the survival of many bacteria, fungi, and plants, but is absent in humans, making it an attractive target for the development of new antimicrobial drugs.

Below is a diagram illustrating the core steps of the biotin biosynthesis pathway, highlighting the position of 8-Amino-7-oxononanoate synthase (BioF).



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Biotin biosynthesis pathway overview.

Troubleshooting Guides

This section provides solutions to common problems encountered during the handling and use of **8-Amino-7-oxononanoic acid hydrochloride**.

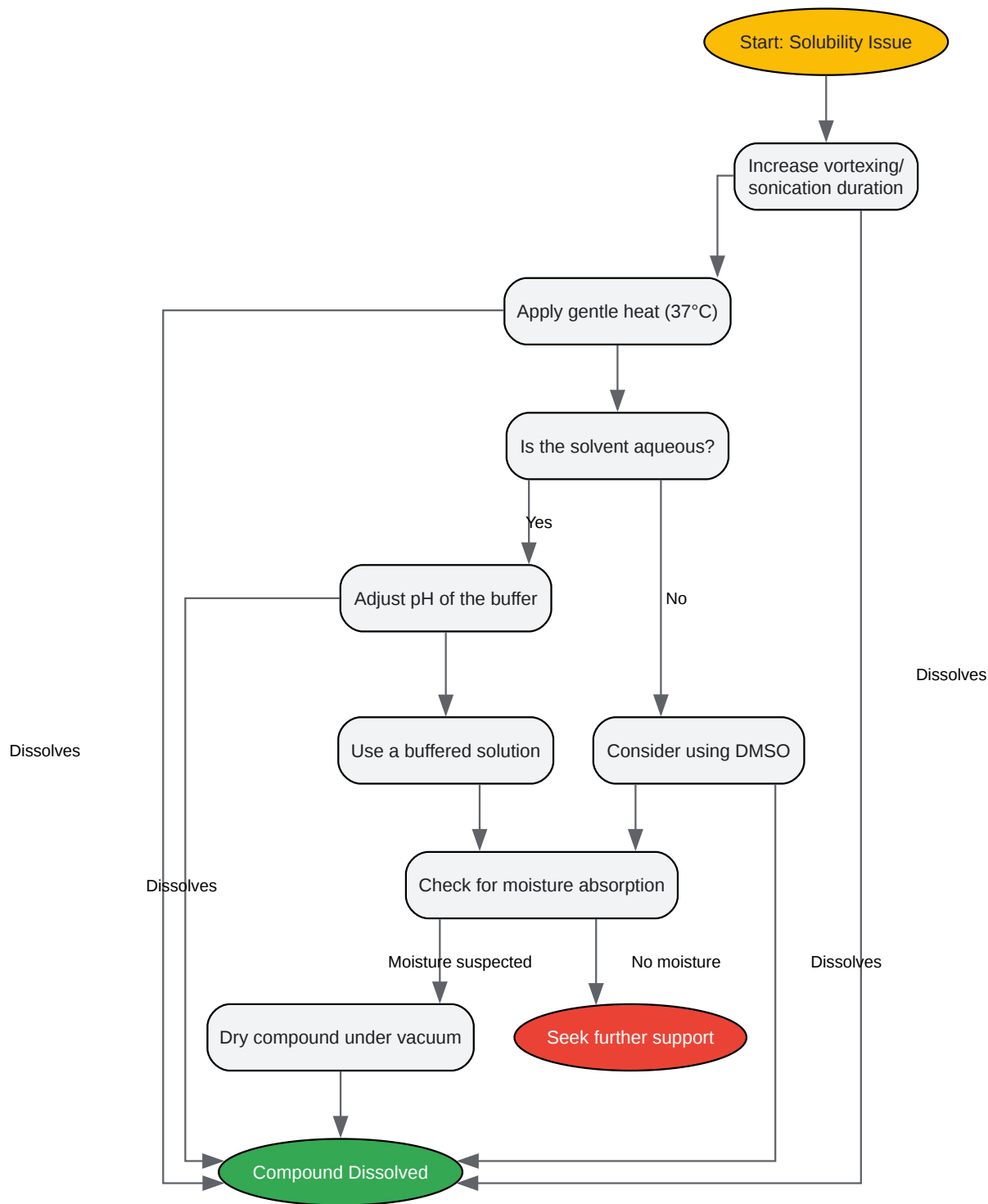
Issue 1: Difficulty in Dissolving the Compound

Problem: The compound is not dissolving in the recommended solvents at the desired concentration.

Possible Causes and Solutions:

Cause	Troubleshooting Steps
Insufficient Sonication/Vortexing	Sonicate or vortex the solution for a longer duration. Gentle warming (to 37°C) can also aid dissolution.
Incorrect Solvent Polarity	For reactions in organic media, if solubility in ethanol is poor, consider a more polar solvent like DMSO. For aqueous applications, ensure the pH of the buffer is appropriate. The solubility of amine hydrochlorides can be pH-dependent. [4] [5]
Compound has Absorbed Moisture	Hydrochloride salts can be hygroscopic. Ensure the compound has been stored in a desiccated environment. If moisture absorption is suspected, drying the compound under vacuum may be necessary.
Precipitation from Aqueous Solution	Dissolving amine hydrochloride salts in pure water can sometimes lead to precipitation of the free amine if the resulting solution's pH is near the pKa of the amine. Using a buffered solution can prevent this.

The following workflow can guide your troubleshooting process for solubility issues.



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Troubleshooting workflow for solubility.

Issue 2: Concerns about Compound Stability and Degradation

Problem: Suspected degradation of the compound in solution, leading to inconsistent experimental results.

Key Stability Concerns:

- **pH-Dependent Racemization:** The biologically active (8S)-enantiomer can racemize to the inactive (8R)-enantiomer. This process is accelerated at very low ($\text{pH} < 2$), physiological, and basic pH conditions. For experiments where stereochemistry is critical, it is advisable to work at a pH that minimizes racemization, if known, or to analyze the enantiomeric purity over the course of the experiment.
- **Hydrolysis:** While generally stable, prolonged storage in aqueous solutions, especially at non-neutral pH and elevated temperatures, could potentially lead to hydrolysis of the amide bond, although this is less common for linear amides compared to cyclic structures.

Troubleshooting Steps:

- **Prepare Fresh Solutions:** Whenever possible, prepare solutions of **8-Amino-7-oxononanoic acid hydrochloride** fresh for each experiment to minimize the risk of degradation.
- **Control pH:** If your experiment allows, use a buffered solution to maintain a stable pH.
- **Mind the Temperature:** Avoid exposing solutions to high temperatures for extended periods. Store stock solutions at -20°C or -80°C .
- **Perform a Stability-Indicating Assay:** If you suspect degradation is affecting your results, a stability-indicating HPLC method can be developed to separate the parent compound from its potential degradants and racemates.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution

This protocol outlines the steps for preparing a stock solution of **8-Amino-7-oxononanoic acid hydrochloride**.

- Weighing: Accurately weigh the desired amount of **8-Amino-7-oxononanoic acid hydrochloride** in a suitable container.
- Solvent Addition: Add the desired solvent (e.g., DMSO, PBS) to the container.
- Dissolution: Vortex or sonicate the mixture until the solid is completely dissolved. Gentle warming (37°C) may be applied if necessary.
- Sterilization (if required): For cell-based assays, filter-sterilize the solution through a 0.22 µm filter.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Protocol 2: General Procedure for a Forced Degradation Study

A forced degradation study can help identify potential degradation products and establish the stability profile of the compound.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Sample Preparation: Prepare solutions of **8-Amino-7-oxononanoic acid hydrochloride** in the desired solvent.
- Stress Conditions: Expose the solutions to various stress conditions, including:
 - Acidic Conditions: Add HCl to adjust the pH to 1-2.
 - Basic Conditions: Add NaOH to adjust the pH to 12-13.
 - Oxidative Conditions: Add a low concentration of hydrogen peroxide (e.g., 3%).
 - Thermal Stress: Incubate the solution at an elevated temperature (e.g., 60°C).
 - Photostability: Expose the solution to UV light.
- Time Points: Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours).

- Analysis: Analyze the samples using a suitable analytical method, such as HPLC with UV or MS detection, to identify and quantify any degradation products.

The following diagram outlines the workflow for a forced degradation study.



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